

IUPAC name and synonyms for Ethyl 2,5-dichlorobenzoate

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Compound of Interest

Compound Name: *Ethyl 2,5-dichlorobenzoate*

Cat. No.: *B1581286*

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An In-Depth Technical Guide to **Ethyl 2,5-Dichlorobenzoate** for Scientific Professionals

Introduction

Ethyl 2,5-dichlorobenzoate is a significant chemical intermediate with a diverse range of applications, from pharmaceutical synthesis to agrochemicals and perfumery.^[1] Its disubstituted chlorinated benzene ring structure makes it a versatile scaffold for building molecular complexity, offering specific steric and electronic properties that are valuable in drug design and materials science. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, analytical characterization, and applications, tailored for researchers, chemists, and professionals in drug development.

Chemical Identity and Nomenclature

Proper identification is the cornerstone of chemical research and development. **Ethyl 2,5-dichlorobenzoate** is known by several names and identifiers across various chemical databases and regulatory bodies.

The formally recognized IUPAC name for this compound is **ethyl 2,5-dichlorobenzoate**.^{[2][3]}

Table 1: Chemical Identifiers for **Ethyl 2,5-Dichlorobenzoate**

Identifier	Value
IUPAC Name	ethyl 2,5-dichlorobenzoate [2] [3] [4]
Synonyms	2,5-Dichlorobenzoic acid ethyl ester; Benzoic acid, 2,5-dichloro-, ethyl ester; RARECHEM AL BI 0427 [5] [6]
CAS Number	35112-27-7 [1] [2] [6] [7] [8]
Molecular Formula	C ₉ H ₈ Cl ₂ O ₂ [1] [5] [7] [8]
Molecular Weight	219.06 g/mol [1] [5] [7] [8]
InChIKey	JSZYWIKNIZKJAN-UHFFFAOYSA-N [2] [3] [5]
Canonical SMILES	CCOC(=O)c1cc(Cl)ccc1Cl [5] [9]

| EINECS | 252-373-6[\[1\]](#)[\[8\]](#) |

Physicochemical Properties

The physical and chemical properties of **Ethyl 2,5-dichlorobenzoate** dictate its handling, storage, and reaction conditions. It is characterized as a clear liquid, which is highly soluble in common organic solvents.[\[1\]](#)

Table 2: Key Physicochemical Properties

Property	Value
Appearance	Colorless to light orange/green clear liquid [1]
Boiling Point	270-271 °C [1]
Density	1.31 g/cm ³ [1]
Refractive Index	1.5360 [1]
Vapor Pressure	0.00357 mmHg at 25°C [1]

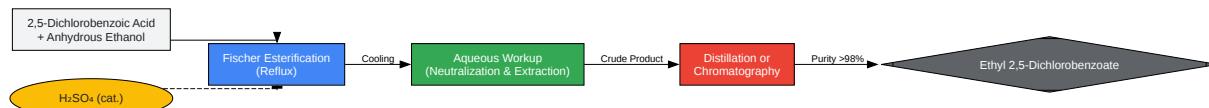
| Storage | Store in a dry, sealed container at room temperature[1][10] |

Synthesis and Manufacturing

The most common and industrially viable method for synthesizing **Ethyl 2,5-dichlorobenzoate** is through the Fischer esterification of its corresponding carboxylic acid.

Reaction Principle

The synthesis involves the reaction of 2,5-dichlorobenzoic acid with anhydrous ethanol in the presence of a strong acid catalyst, typically concentrated sulfuric acid. The catalyst's role is crucial; it protonates the carbonyl oxygen of the carboxylic acid, thereby increasing the electrophilicity of the carbonyl carbon and making it more susceptible to nucleophilic attack by the ethanol. The reaction is reversible, so it is typically conducted under reflux conditions to drive the equilibrium towards the formation of the ester product by removing water as it is formed.



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Caption: General workflow for the synthesis of **Ethyl 2,5-dichlorobenzoate**.

Experimental Protocol: Laboratory Scale Synthesis

This protocol outlines a standard procedure for the synthesis of **Ethyl 2,5-dichlorobenzoate**.

Materials:

- 2,5-Dichlorobenzoic acid (1 equiv.)
- Anhydrous Ethanol (10-20 equiv., serves as reactant and solvent)

- Concentrated Sulfuric Acid (0.1 equiv.)
- Saturated Sodium Bicarbonate solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate
- Organic solvent for extraction (e.g., Diethyl ether or Ethyl acetate)

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,5-dichlorobenzoic acid and anhydrous ethanol.
- **Catalyst Addition:** Slowly add concentrated sulfuric acid to the stirring mixture. The addition is exothermic and should be done carefully.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup - Quenching:** After the reaction is complete, cool the mixture to room temperature. Slowly pour the mixture into a beaker of ice water.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract with an organic solvent (e.g., diethyl ether) three times.
- **Washing:** Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine. The bicarbonate wash must be done carefully to vent any CO₂ gas produced.
- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate, then filter to remove the drying agent.
- **Solvent Removal:** Remove the solvent from the filtrate using a rotary evaporator to yield the crude product.

- Purification: Purify the crude ester by vacuum distillation to obtain pure **Ethyl 2,5-dichlorobenzoate**.

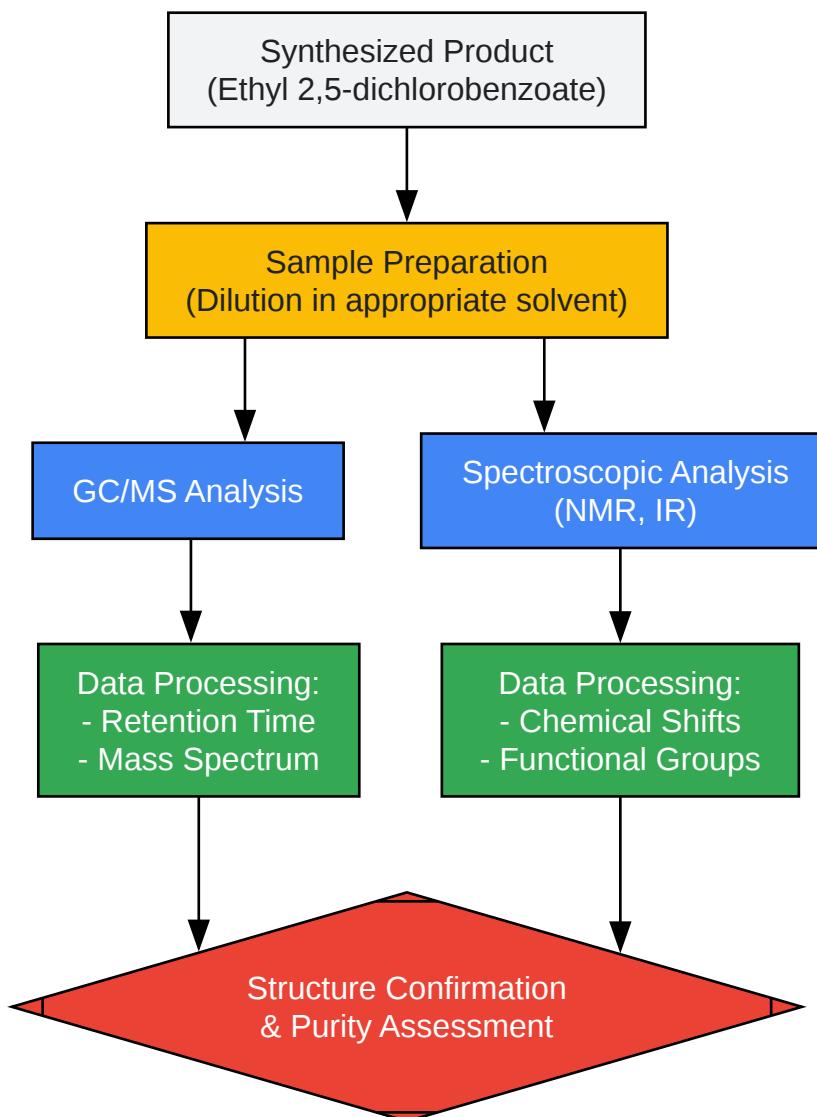
Applications in Research and Development

The utility of **Ethyl 2,5-dichlorobenzoate** stems from its status as a versatile chemical intermediate.

- Pharmaceutical Manufacturing: It serves as a key building block in the synthesis of more complex active pharmaceutical ingredients (APIs).^[1] The chlorine atoms provide sites for nucleophilic substitution or cross-coupling reactions, while the ester can be hydrolyzed back to a carboxylic acid or converted to an amide, enabling a wide range of molecular elaborations.
- Agrochemicals: It is an active ingredient in some insecticides, where its chemical structure contributes to its efficacy in pest control.^[1] The related compound, **methyl 2,5-dichlorobenzoate**, is used as a plant growth regulator and fungicide.^{[11][12][13]}
- Perfumery: Due to its characteristic strong, sweet odor, it is utilized as a fragrance component in perfumes and colognes.^[1]
- General Chemical Synthesis: It is also used as an intermediate in the production of dyes, plastics, and resins, highlighting its versatility across different chemical industries.^[1]

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and structure of **Ethyl 2,5-dichlorobenzoate**. This is typically achieved through a combination of spectroscopic and chromatographic techniques.



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Caption: Standard analytical workflow for the characterization of a chemical compound.

Spectroscopic Analysis

- ¹H NMR (Proton Nuclear Magnetic Resonance): Provides information on the proton environment. The spectrum should show a triplet and a quartet characteristic of the ethyl group, along with signals in the aromatic region corresponding to the three protons on the dichlorinated benzene ring.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): Reveals the number of unique carbon environments. Key signals include the carbonyl carbon of the ester (around 165 ppm),

carbons of the ethyl group, and the six distinct carbons of the aromatic ring.

- IR (Infrared) Spectroscopy: Used to identify functional groups. A strong absorption band around $1720\text{-}1740\text{ cm}^{-1}$ is indicative of the C=O (ester) stretching vibration.[14] C-O stretching and aromatic C-Cl stretching bands will also be present.[3]
- MS (Mass Spectrometry): Determines the molecular weight and fragmentation pattern. The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight (219.06 g/mol).[2][3] The characteristic isotopic pattern of two chlorine atoms (M, M+2, M+4 peaks in a ~9:6:1 ratio) is a definitive feature for confirming the presence of the dichlorinated structure.

Chromatographic Analysis Protocol: GC/MS

Gas Chromatography coupled with Mass Spectrometry (GC/MS) is the preferred method for assessing purity and confirming identity.

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a volatile organic solvent like dichloromethane or ethyl acetate.
- Instrument Setup:
 - GC Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injection: Inject 1 μL of the sample solution into the GC inlet, typically in split mode.
 - Temperature Program: Start with an initial oven temperature of $\sim 80^\circ\text{C}$, hold for 1-2 minutes, then ramp up to $\sim 280^\circ\text{C}$ at a rate of 10-20 $^\circ\text{C}/\text{min}$.
 - Carrier Gas: Use Helium at a constant flow rate.
- MS Detection: Set the mass spectrometer to scan in Electron Ionization (EI) mode over a mass range of 40-400 amu.
- Data Analysis:

- Purity: The purity is determined by the relative area of the main peak in the chromatogram. High-purity samples will show a single dominant peak.
- Identification: The mass spectrum of the peak is compared to a reference library (e.g., NIST) and checked for the expected molecular ion and fragmentation pattern.[2]

Safety and Handling

Ethyl 2,5-dichlorobenzoate is a chemical that requires careful handling in a laboratory or industrial setting.

Table 3: GHS Hazard Information

Hazard Class	Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation

| Respiratory Irritation | H335: May cause respiratory irritation |

(Corresponds to risk statements 36/37/38)[1]

Handling Recommendations:

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.

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